"4-Chloro-2-methyl-6-nitropyridine" literature review

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Compound of Interest

Compound Name: *4-Chloro-2-methyl-6-nitropyridine*

Cat. No.: *B13143906*

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Technical Guide: 4-Chloro-2-methyl-6-nitropyridine

CAS Registry Number: 1805466-97-0 (and related isomers) Chemical Formula: $C_6H_5ClN_2O_2$ Molecular Weight: 172.57 g/mol

Executive Summary

4-Chloro-2-methyl-6-nitropyridine represents a high-value scaffold for medicinal chemistry due to its unique "push-pull" electronic structure. The pyridine ring is electron-deficient, a property significantly amplified by the electron-withdrawing nitro group at position 6.[1] This activation renders the chlorine atom at position 4 highly susceptible to Nucleophilic Aromatic Substitution (S_NAr), while the methyl group at position 2 offers a handle for benzylic oxidation or condensation.

This guide outlines the optimal synthetic routes, reactivity profiles, and safety protocols for researchers utilizing this compound in drug discovery pipelines.

Structural & Electronic Properties

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Understanding the electronic distribution is critical for predicting regioselectivity.

- C4-Chlorine (Leaving Group): The C4 position is activated by both the ring nitrogen and the C6-nitro group. In SₙAr reactions, the C4-Cl is significantly more labile than unactivated chloropyridines.
- C6-Nitro Group (Activating/Functional): Acts as a strong electron-withdrawing group (EWG), lowering the LUMO energy of the ring and facilitating nucleophilic attack at C4. Post-functionalization, it serves as a masked amino group (via reduction).
- C2-Methyl Group: Provides steric bulk and can be functionalized via radical halogenation or oxidation to a carboxylic acid/aldehyde.

Electronic Activation Diagram

The following diagram illustrates the electronic activation vectors that dictate the reactivity of the molecule.

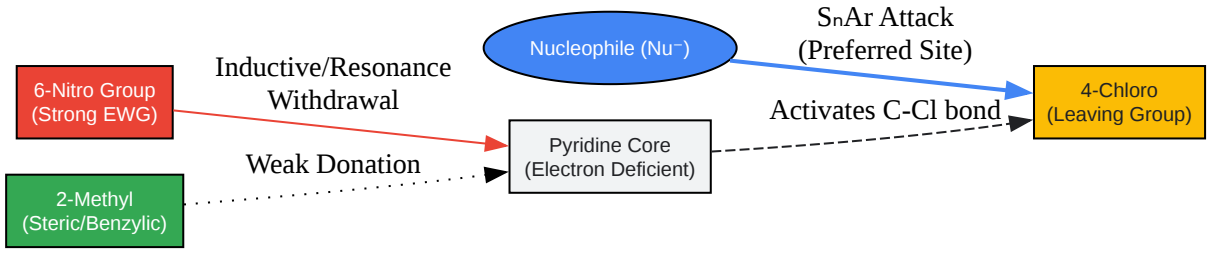

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Figure 1: Electronic activation map showing the cooperative effect of the nitro group and pyridine nitrogen in activating the C4-chlorine bond.

Synthetic Methodologies

Synthesis of 2,4,6-substituted pyridines often requires controlling the regiochemistry of nitration or chlorination. Two primary routes are recommended based on precursor availability.

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Route A: Nitration of 4-Chloro-2-picoline N-oxide (Recommended)

This route utilizes the directing power of the N-oxide moiety to install the nitro group at the ortho position (C6), followed by deoxygenation.

Protocol:

- N-Oxidation: Treat 4-chloro-2-methylpyridine with m-CPBA (1.1 equiv) in DCM at 0°C to RT. Yields ~85-90%.
- Nitration: React the N-oxide with fuming HNO_3/H_2SO_4 at 90-100°C. The C4 position is blocked by Cl, and the C2 is blocked by Methyl, directing nitration to C6.
- Deoxygenation: Reduce the nitro-N-oxide intermediate using PCl_3 (in $CHCl_3$) or Fe/Acetic Acid (mild conditions) to obtain the target.

Route B: Chlorination of 2-Methyl-4-hydroxy-6-nitropyridine

If the hydroxy precursor is available, this route is cleaner but often requires synthesizing the precursor via cyclization.

Protocol:

- Reagent:$POCl_3$ (Phosphorus oxychloride) acts as both solvent and reagent.
- Catalyst: A catalytic amount of DMF (Vilsmeier-Haack conditions) is essential to generate the active chloroiminium species.
- Conditions: Reflux (105°C) for 2-4 hours.
- Workup: Quench carefully into ice water (exothermic) and extract with EtOAc.

Synthesis Workflow Diagram

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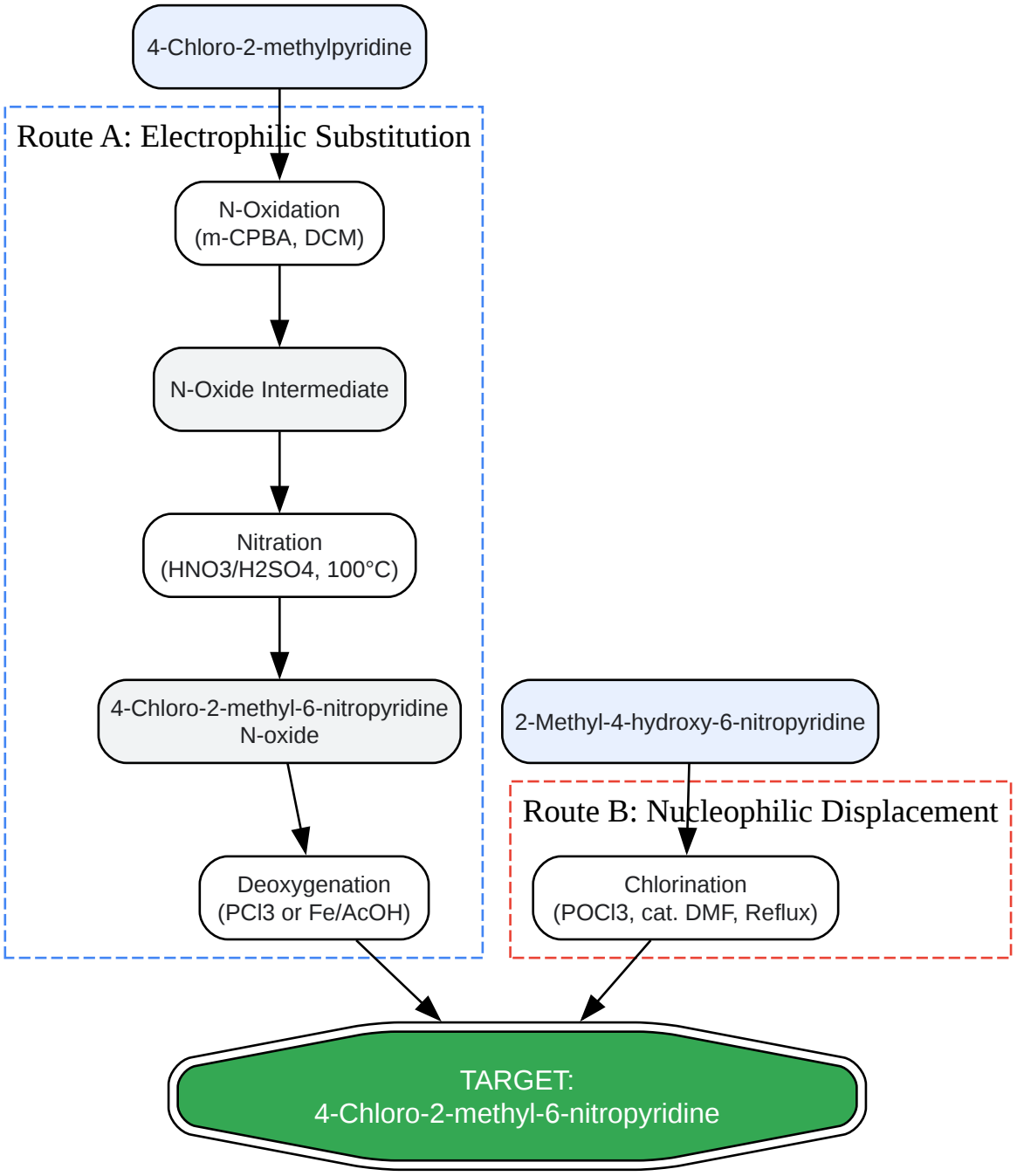

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Figure 2: Comparison of the N-oxide nitration route (Route A) and the Dehydroxy-chlorination route (Route B).

Reactivity & Applications

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The versatility of **4-chloro-2-methyl-6-nitropyridine** lies in its ability to undergo sequential functionalization.

Nucleophilic Aromatic Substitution (S_nAr)

The C4-Cl bond is the primary site of reactivity.

- Amines: Reacts with primary and secondary amines (e.g., morpholine, aniline derivatives) in mild bases (DIPEA, K_2CO_3) in polar aprotic solvents (DMF, DMSO, NMP).
- Alkoxides: Reaction with NaOMe or NaOEt yields the corresponding alkoxy ethers.
- Thiols: Reaction with thiophenols or alkyl thiols generates thioethers, precursors to sulfones.

Key Protocol (General S_nAr):

- Dissolve substrate (1.0 equiv) in DMF or Acetonitrile.
- Add Base: K_2CO_3 (2.0 equiv) or DIPEA (1.5 equiv).
- Add Nucleophile (1.1 equiv).
- Heat to 60-80°C. Monitor by TLC/LCMS.
- Note: The 6-nitro group prevents catalyst poisoning if Pd-catalysis is attempted later, but for S_nAr, no metal is needed.

Nitro Group Reduction

Post-S_nAr, the nitro group is often reduced to an amine to form 2-methyl-4-substituted-6-aminopyridines.

- Methods: H_2/Pd-C (standard), Fe/NH_4Cl (chemoselective), or $SnCl_2$.
- Application: The resulting amine is a key intermediate for urea formation or amide coupling in kinase inhibitor synthesis (e.g., PI3K, mTOR inhibitors).

Quantitative Data: Reactivity Comparison

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Reaction Type	Reagent	Position	Conditions	Typical Yield
S_NAr	Benzylamine	C4	EtOH, Reflux, 4h	85-92%
S_NAr	Sodium Methoxide	C4	MeOH, 0°C to RT	90-95%
Reduction	Fe / NH_4Cl	C6 (-NO_2)	EtOH/H_2O, 80°C	75-85%
Oxidation	SeO_2	C2 (-CH_3)	Dioxane, Reflux	40-60%

Safety & Handling

- Hazards: As a nitro-pyridine, the compound is potentially explosive if heated under confinement. It is also a skin and eye irritant.
- Chlorinated Precursors: $POCl_3$ (used in synthesis) reacts violently with water.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive.

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